

1-Azido-2-iodoethane safety data sheet

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Compound Focus: 1-Azido-2-iodoethane

CAS No.: 42059-30-3

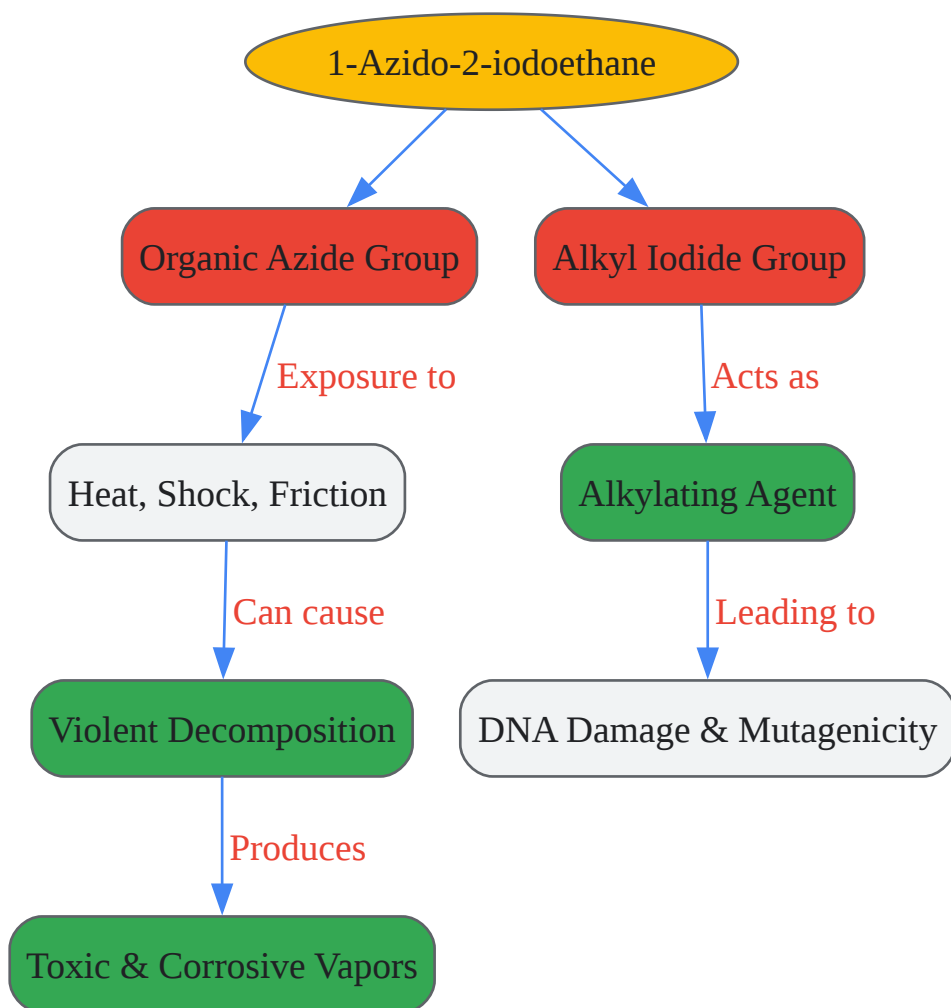
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Chemical Structure and Hazards

The structure of **1-Azido-2-iodoethane** contains two high-risk functional groups: an **organic azide** ($-N_3$) and an **alkyl iodide** ($-I$). The combined presence of these groups suggests significant and potentially synergistic hazards.

The following diagram illustrates the key hazards associated with this compound and their relationships:



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Hazard Assessment Table

Based on the inherent properties of its structural components, the potential hazards of **1-Azido-2-iodoethane** can be systematically evaluated. The following table summarizes the anticipated risks:

Hazard Category	Anticipated Rating / Property	Rationale and Supporting Evidence
Mutagenicity	High	Organic azides are classified as potential mutagens. They are DNA-reactive, posing a carcinogenic risk [1].

Hazard Category	Anticipated Rating / Property	Rationale and Supporting Evidence
Reactivity (NFPA)	3 (Severe) or 4 (Extreme)	Organic azides can decompose explosively, especially when heated under confinement or upon shock [2]. Low molecular weight alkyl azides are particularly hazardous.
Health (NFPA)	3 (Serious) or 4 (Severe)	As an alkylating agent , the molecule can cause serious temporary or permanent injury [2]. Decomposition produces toxic fumes.
Flammability (NFPA)	High	The organic backbone is likely flammable, and energy released from decomposition can ignite surrounding materials.

Recommended Safety Protocols

Given the identified hazards, extreme caution and the following protocols are essential for any laboratory work.

Personal Protective Equipment (PPE)

- **Full face shield** and chemically resistant gloves (e.g., silver shield) must be worn at all times.
- A **lab coat** (preferably flame-resistant) and closed-toe shoes are mandatory.
- Work must be conducted within a **certified fume hood** to prevent inhalation of toxic vapors or azide dust.

Handling and Storage

- **Minimize Quantity:** Synthesize or purchase only the amount needed immediately.
- **Shock Prevention:** Use specialized tools (e.g., plastic or Teflon-coated spatulas) to avoid friction or impact. Do not grind or subject to mechanical shock.
- **Storage:** Store in a cool, dark, and well-ventilated area. Keep away from all heat, sparks, and flames. The container should be clearly labeled with a warning like "**POTENTIAL EXPLOSIVE HAZARD**".

Experimental and Waste Disposal

- **Never Heat Undisturbed:** Avoid heating a closed system. If heating is necessary, use a bath with a high-temperature cutoff and behind a blast shield.
- **Waste Disposal:** Collect all waste in a dedicated, appropriately labeled container. **Never** dispose of azide compounds down the drain or in regular waste, as they can form highly explosive heavy metal azides (e.g., lead azide) in pipes.

Interpretation of Search Results

- **Azido Impurities are Mutagenic:** A key finding is that regulatory bodies are increasingly concerned about mutagenic **azido impurities** in pharmaceuticals [1]. This confirms the **high mutagenic potential** of the azide functional group in your compound of interest.
- **No Direct SDS Available:** The absence of a commercial SDS for **1-Azido-2-iodoethane** suggests it is not a common laboratory reagent, likely due to its instability and high risk. It may be synthesized in-house for specific, one-time use.

Given the extreme risks, it is crucial to treat this compound with the highest level of respect. If your work requires its use, I strongly recommend:

- **Consulting** your institution's Environmental Health and Safety (EHS) office.
- **Preparing** a detailed Standard Operating Procedure (SOP) and Job Hazard Analysis (JHA) before beginning any work.

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References

1. Impurities in Drug Substances: A Perspective Mutagenic Azido [link.springer.com]
2. - Wikipedia NFPA 704 [en.wikipedia.org]

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